

Application Notes and Protocols: Laboratory Scale Synthesis of Isononanoyl Chloride

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Compound of Interest

Compound Name: Isononanoyl chloride

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Abstract

This document provides detailed protocols for the laboratory-scale synthesis of **isononanoyl chloride**, a key intermediate in the production of pharmaceuticals, agrochemicals, and organic peroxides. The primary method described utilizes the reaction of isononanoic acid with thionyl chloride, a common and effective route.^[1] An alternative protocol using oxalyl chloride is also presented. This application note includes comprehensive experimental procedures, quantitative data summaries, safety precautions, and a graphical representation of the experimental workflow to ensure safe and reproducible synthesis.

Introduction

Isononanoyl chloride, also known as 3,5,5-trimethylhexanoyl chloride, is a reactive acyl chloride that serves as a vital building block in organic synthesis.^[2] Its high reactivity, stemming from the electrophilic nature of the acyl chloride functional group, makes it a potent acylating agent.^[1] It is widely used in the synthesis of esters, amides, and other derivatives for various industrial applications.^[3] The conversion of isononanoic acid to **isononanoyl chloride** is a fundamental transformation, typically achieved by reacting the carboxylic acid with a chlorinating agent under anhydrous conditions to prevent hydrolysis of the product.^[1]

Data Summary

The following table summarizes the key quantitative data for the synthesis of **isononanoyl chloride** from isononanoic acid using thionyl chloride.

Parameter	Value	Reference
Reactants		
Isononanoic Acid (3,5,5-trimethylhexanoic acid)	1.0 equivalent	Protocol
Thionyl Chloride (SOCl ₂)	2.0 equivalents	[4]
Reaction Conditions		
Temperature	Reflux (approx. 80-90 °C)	[4]
Reaction Time	2-4 hours	[4]
Product Information		
Chemical Name	Isononanoyl chloride, 3,5,5-Trimethylhexanoyl chloride	[5][6]
CAS Number	36727-29-4	[3]
Molecular Formula	C ₉ H ₁₇ ClO	[3]
Molecular Weight	176.68 g/mol	[6]
Boiling Point	188-190 °C	[5]
Density	~0.93 g/mL at 25 °C	[5]
Expected Purity (after distillation)	>98%	[1]
Expected Yield	>90%	[7]

Experimental Protocols

Two common methods for the laboratory-scale synthesis of **isononanoyl chloride** are detailed below. All operations should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE) must be worn.

Method 1: Synthesis using Thionyl Chloride

This protocol is adapted from a general procedure for the synthesis of acid chlorides from carboxylic acids.^[4]

Materials and Reagents:

- Isononanoic acid (3,5,5-trimethylhexanoic acid)
- Thionyl chloride (SOCl₂)
- Anhydrous toluene (for azeotropic removal of excess SOCl₂)
- Round-bottom flask
- Reflux condenser with a gas outlet to a scrubbing system (e.g., a trap with aqueous sodium hydroxide)
- Heating mantle
- Magnetic stirrer and stir bar
- Vacuum distillation apparatus

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, add isononanoic acid (1.0 eq). Place the flask in a heating mantle.
- **Addition of Thionyl Chloride:** Carefully add thionyl chloride (2.0 eq) to the flask.
- **Reaction:** Attach a reflux condenser connected to a gas scrubbing system to the flask. Heat the reaction mixture to reflux and maintain for 2-4 hours. The reaction progress can be monitored by the cessation of gas (HCl and SO₂) evolution.
- **Work-up (Removal of excess Thionyl Chloride):** After the reaction is complete, allow the mixture to cool to room temperature. Excess thionyl chloride can be removed by one of the following methods:

- Direct Vacuum Application: Carefully apply a vacuum to the flask to distill off the excess thionyl chloride.[4]
- Azeotropic Removal: Add anhydrous toluene to the crude product and remove the solvent under reduced pressure using a rotary evaporator. This process can be repeated 2-3 times to ensure complete removal of residual thionyl chloride.[8]
- Purification: The crude **isononanoyl chloride** is then purified by fractional distillation under reduced pressure.[8] Collect the fraction that distills at the appropriate boiling point (e.g., 94-96 °C at 5 mmHg).[8]
- Storage: Store the purified **isononanoyl chloride** in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis from atmospheric moisture.[8]

Method 2: Synthesis using Oxalyl Chloride

This method is a milder alternative to using thionyl chloride and is often preferred for sensitive substrates.

Materials and Reagents:

- Isononanoic acid (3,5,5-trimethylhexanoic acid)
- Oxalyl chloride ((COCl)₂)
- Anhydrous dichloromethane (DCM)
- N,N-Dimethylformamide (DMF, catalytic amount)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Addition funnel
- Gas outlet to a scrubbing system

Procedure:

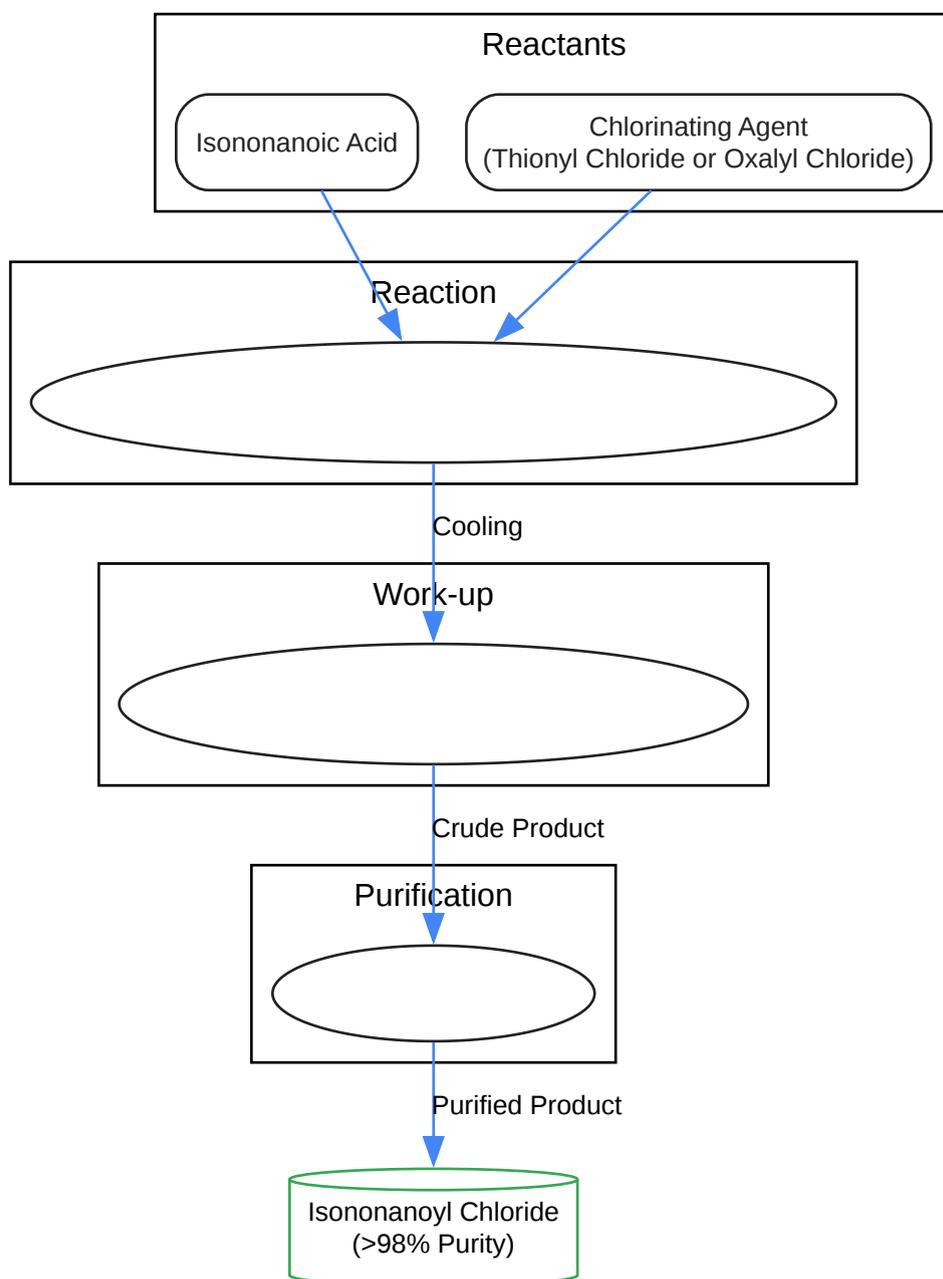
- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar, dissolve isononanoic acid (1.0 eq) in anhydrous DCM.
- **Addition of Catalyst:** Add a catalytic amount of DMF (e.g., 1-2 drops) to the solution.
- **Addition of Oxalyl Chloride:** Slowly add oxalyl chloride (1.5-2.0 eq) to the stirred solution at room temperature. An addition funnel can be used for controlled addition. The reaction will evolve gas (CO₂ and CO), which should be directed to a scrubbing system.
- **Reaction:** Stir the reaction mixture at room temperature for 1-3 hours. The reaction is typically complete when gas evolution ceases.
- **Work-up and Purification:** The solvent and excess oxalyl chloride can be removed under reduced pressure. The resulting crude **isononanoyl chloride** is then purified by vacuum distillation as described in Method 1.

Safety and Handling

- **Isononanoyl chloride** is corrosive and will cause severe skin burns and eye damage. It reacts with water to produce hydrochloric acid.[3]
- Thionyl chloride is toxic, corrosive, and reacts violently with water, releasing toxic gases (HCl and SO₂).[4]
- Oxalyl chloride is toxic and corrosive. It also reacts with water to release toxic gases.
- All manipulations should be performed in a well-ventilated fume hood.
- Wear appropriate personal protective equipment, including safety goggles, a lab coat, and chemical-resistant gloves.
- In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **isononanoyl chloride**.



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